

Physical properties of 3-Methoxybutan-1-ol (boiling point, density)

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Compound of Interest

Compound Name: 3-Methoxybutan-1-ol

Cat. No.: B165606

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An In-depth Technical Guide to the Physical Properties of **3-Methoxybutan-1-ol**

This technical guide provides a comprehensive overview of the key physical properties of **3-Methoxybutan-1-ol**, specifically its boiling point and density. The information is intended for researchers, scientists, and professionals in drug development who require precise data and standardized methodologies for handling this compound. This document includes tabulated physical data, detailed experimental protocols for property determination, and workflow diagrams for clarity.

Physical Properties Data

The physical properties of **3-Methoxybutan-1-ol** are critical for its application in various scientific and industrial processes. The boiling point is indicative of its volatility, while its density is essential for mass-to-volume conversions and fluid dynamic calculations.

Summary of Quantitative Data

The boiling point and density of **3-Methoxybutan-1-ol** have been reported across various sources. The data is summarized in the table below for easy reference and comparison.

Physical Property	Value	Conditions
Boiling Point	157 - 163 °C	@ 760 mmHg (Atmospheric Pressure) [1] [2] [3] [4] [5] [6] [7]
Density	0.928 g/mL	@ 25 °C [2] [3] [6] [8]
	0.920 - 0.924 g/cm ³	@ 20 °C [1] [7]

Experimental Protocols

Accurate determination of physical properties is fundamental to chemical research. The following sections detail standardized laboratory protocols for measuring the boiling point and density of a liquid compound such as **3-Methoxybutan-1-ol**.

Determination of Boiling Point (Capillary Method)

The capillary method, also known as the Siwoloboff method, is a micro-scale technique for determining the boiling point of a liquid. It relies on observing the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.

Apparatus:

- Thiele tube or a beaker with high-boiling point oil (e.g., mineral oil)
- Thermometer
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Heating apparatus (e.g., Bunsen burner or hot plate)
- Clamp and stand

Procedure:

- Sample Preparation: Add 2-3 mL of **3-Methoxybutan-1-ol** into the small test tube.

- Capillary Insertion: Place the capillary tube into the test tube with its open end submerged in the liquid.
- Apparatus Assembly: Attach the test tube to the thermometer. Immerse the assembly in the oil bath (Thiele tube or beaker), ensuring the sample is below the oil level.
- Heating: Gently heat the oil bath. Stir the oil continuously to ensure uniform heat distribution. [\[9\]](#)
- Observation: As the temperature rises, air trapped in the capillary tube will be expelled. Upon reaching the boiling point, a rapid and continuous stream of bubbles will emerge from the open end of the capillary tube.[\[10\]](#)
- Temperature Recording: Note the temperature when this rapid stream of bubbles is observed.
- Cooling and Confirmation: Remove the heat source. The liquid will begin to cool, and the bubbling will slow down. The boiling point is the temperature at which the bubbling ceases and the liquid just begins to enter the capillary tube.[\[10\]](#)
- Verification: The mean of the temperature recorded during heating and cooling can be taken as the precise boiling point.[\[9\]](#)

Determination of Density (Pycnometer or Graduated Cylinder Method)

The density of a liquid is determined by accurately measuring the mass of a known volume.[\[11\]](#) [\[12\]](#) This protocol describes the common method using a graduated cylinder and an analytical balance.

Apparatus:

- Graduated cylinder (e.g., 10 mL or 25 mL)
- Analytical balance
- Beaker

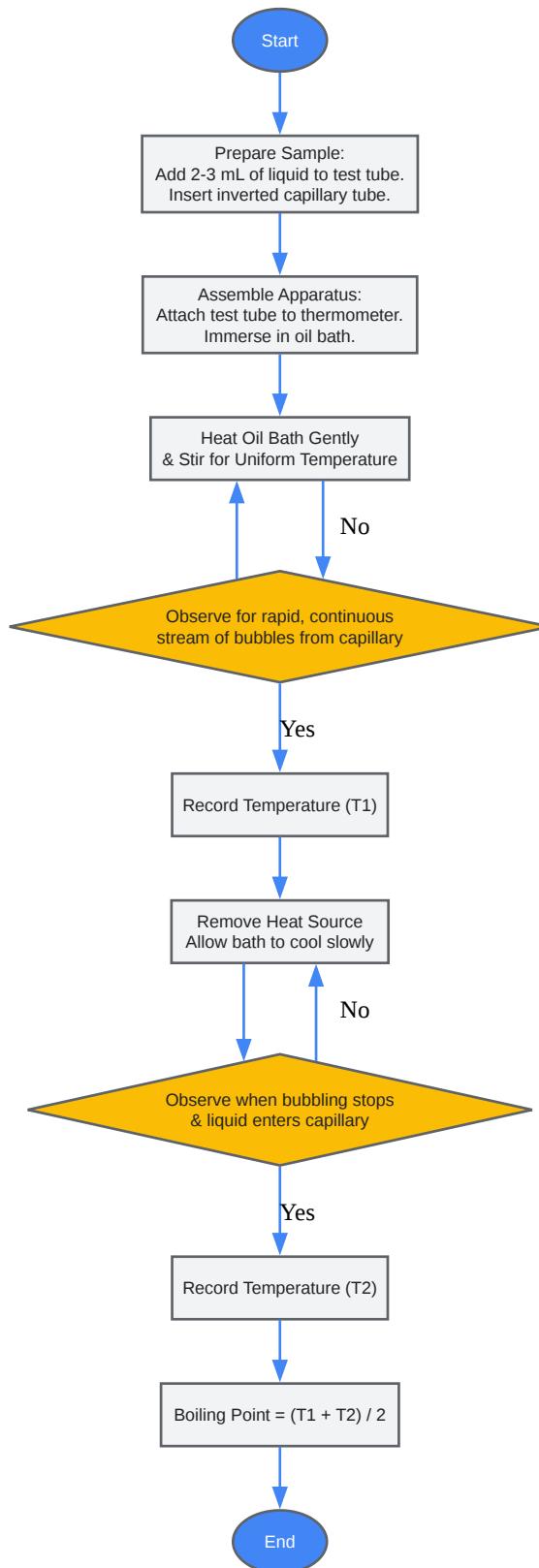
- Thermometer (to record the temperature of the liquid)

Procedure:

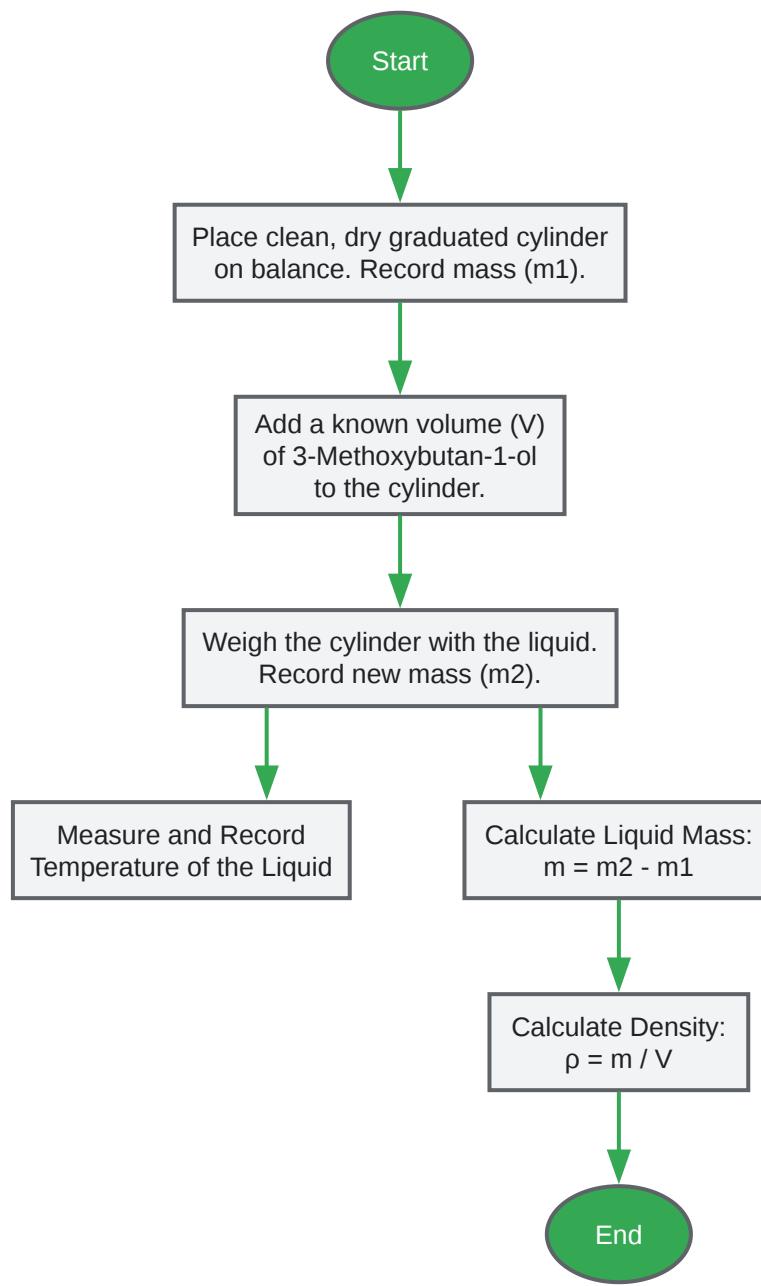
- Measure Mass of Empty Cylinder: Place a clean, dry graduated cylinder on the analytical balance and tare it, or record its mass (m_1).[\[11\]](#)
- Measure Volume of Liquid: Carefully pour a specific volume of **3-Methoxybutan-1-ol** into the graduated cylinder (e.g., 10 mL). Read the volume from the bottom of the meniscus at eye level to avoid parallax error.[\[11\]](#) Record this volume (V).
- Measure Mass of Filled Cylinder: Place the graduated cylinder containing the liquid back on the analytical balance and record the new mass (m_2).
- Calculate Mass of Liquid: The mass of the liquid (m) is the difference between the mass of the filled cylinder and the empty cylinder ($m = m_2 - m_1$).
- Calculate Density: Use the formula $\rho = m/V$ to calculate the density.[\[11\]](#)
- Record Temperature: Measure and record the temperature of the liquid, as density is temperature-dependent.[\[12\]](#)
- Repeatability: For higher accuracy, repeat the measurement several times and calculate the average density.[\[11\]](#)

Mandatory Visualizations

The following diagrams illustrate the logical workflows for the experimental protocols described above.

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Caption: Workflow for Boiling Point Determination.

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Caption: Workflow for Density Determination.

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